

# physical and chemical properties of perchloroacetone

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## Compound of Interest

Compound Name: Hexachloroacetone

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An In-depth Technical Guide to the Physical and Chemical Properties of Perchloroacetone

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Perchloroacetone, also known as **hexachloroacetone** or 1,1,1,3,3,3-hexachloropropan-2-one, is a fully chlorinated organic compound with the chemical formula  $(\text{Cl}_3\text{C})_2\text{CO}$ .<sup>[1]</sup> It is a colorless liquid that is only slightly soluble in water.<sup>[1]</sup> This document provides a comprehensive overview of its physical and chemical properties, reactivity, and safety considerations, tailored for a technical audience.

## Physical Properties

Perchloroacetone is a dense liquid with a boiling point significantly higher than that of acetone, a consequence of its much greater molecular mass and intermolecular forces.<sup>[1]</sup> A summary of its key physical properties is presented in the table below.

Property	Value	Reference
IUPAC Name	1,1,1,3,3,3-Hexachloropropan-2-one	[1]
Other Names	Perchloroacetone, Hexachloroacetone, HCA	[1][2]
CAS Number	116-16-5	[1][3]
Chemical Formula	C <sub>3</sub> Cl <sub>6</sub> O	[1][3]
Molar Mass	264.75 g/mol	[1][3]
Appearance	Colorless liquid	[1]
Density	1.732 - 1.7434 g/cm <sup>3</sup>	[1][3]
Melting Point	-2 °C (271 K)	[1][3]
Boiling Point	203 - 204 °C (476 - 477 K)	[1][3]
Solubility in Water	Slightly soluble	[1]
Refractive Index	1.511	[3]
Dipole Moment	1.24 D	[3]
Enthalpy of Vaporization	22.3 - 23.6 kJ/mol	[4]
Enthalpy of Fusion	8.38 kJ/mol	[4]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of perchloroacetone. The National Institute of Standards and Technology (NIST) has compiled spectral data for this compound.[5]

- **Mass Spectrometry:** The mass spectrum of perchloroacetone provides information about its molecular weight and fragmentation patterns under electron ionization.[4][5]
- **Infrared (IR) Spectroscopy:** The IR spectrum reveals the presence of the carbonyl group (C=O) and the carbon-chlorine bonds.[4][5]

Due to the absence of hydrogen atoms,  $^1\text{H}$  NMR spectroscopy is not applicable.  $^{13}\text{C}$  NMR would show a signal for the carbonyl carbon and a signal for the two equivalent trichloromethyl carbons.

## Chemical Properties and Reactivity

Perchloroacetone's reactivity is dominated by the electrophilic nature of its carbonyl carbon and the presence of six chlorine atoms.

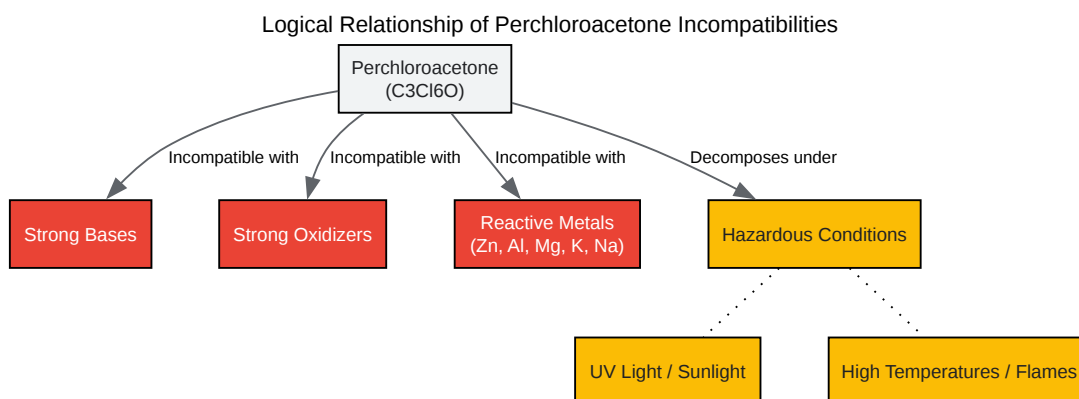
## Stability and Hazardous Reactions

Perchloroacetone is stable under recommended storage conditions.<sup>[6]</sup> It is not prone to polymerization.<sup>[6]</sup> However, exposure to high temperatures, open flames, welding arcs, or ultraviolet light can cause it to decompose.<sup>[6][7]</sup>

## Incompatible Materials

To ensure safety and stability, perchloroacetone should not be stored with or exposed to the following:

- Strong bases<sup>[6]</sup>
- Strong oxidizing agents<sup>[6]</sup>
- Metals such as zinc powders, aluminum powders, magnesium powders, potassium, and sodium<sup>[6][7]</sup>



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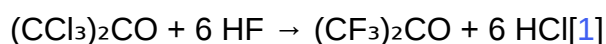
Caption: Chemical incompatibilities of perchloroacetone.

## Reactions and Uses

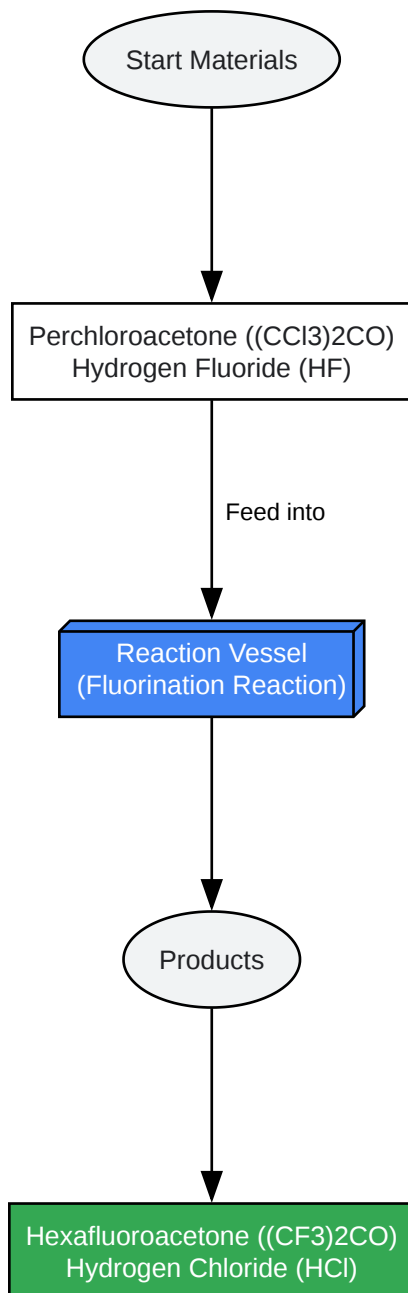
The primary chemical utility of perchloroacetone stems from its function as a trichloroacetylating agent, chemically equivalent to trichloroacetyl chloride.<sup>[1]</sup> A significant industrial application is its use as a precursor in the synthesis of hexafluoroacetone.<sup>[1]</sup> It also has applications as a pesticide.<sup>[1]</sup>

Synthesis of Hexafluoroacetone:

The industrial production of hexafluoroacetone involves the treatment of perchloroacetone with hydrogen fluoride.<sup>[1]</sup>



## Experimental Workflow: Synthesis of Hexafluoroacetone

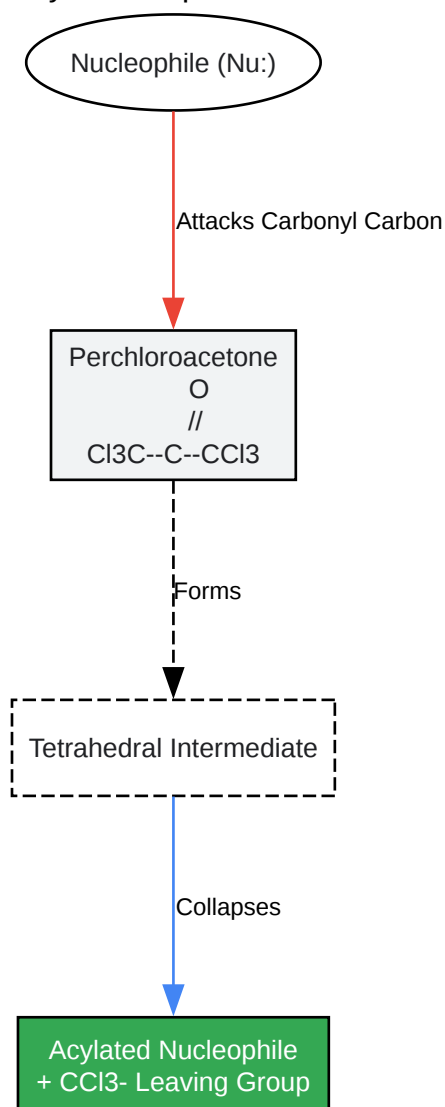
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Caption: Workflow for hexafluoroacetone synthesis.

### Nucleophilic Attack:

As a potent electrophile, the carbonyl carbon of perchloroacetone is susceptible to nucleophilic attack. This is the fundamental mechanism behind its action as a trichloroacetylating agent. The two trichloromethyl groups are highly electron-withdrawing, which greatly increases the partial positive charge on the carbonyl carbon, making it very reactive towards nucleophiles.

#### Signaling Pathway: Nucleophilic Attack on Perchloroacetone



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Caption: Generalized nucleophilic attack on perchloroacetone.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and reactions of perchloroacetone are typically found in specialized chemical literature and patents. The general methodologies are described below.

### Synthesis of Hexafluoroacetone from Perchloroacetone

- **Objective:** To replace the chlorine atoms of perchloroacetone with fluorine atoms.
- **Methodology:** This is a gas-phase or liquid-phase reaction where perchloroacetone is brought into contact with hydrogen fluoride (HF), often in the presence of a catalyst. The reaction conditions (temperature, pressure, catalyst) are optimized to maximize the yield of hexafluoroacetone and minimize side reactions. The products, hexafluoroacetone and hydrogen chloride, are then separated, typically by distillation.<sup>[1]</sup>

### Trichloroacetylation Reactions

- **Objective:** To introduce a trichloroacetyl group onto a substrate molecule (e.g., an alcohol or amine).
- **Methodology:** The substrate, acting as a nucleophile, is reacted with perchloroacetone, often in the presence of a suitable solvent and potentially a non-nucleophilic base to scavenge the trichloromethanide anion or subsequent acidic byproducts. The reaction mixture is typically stirred at a controlled temperature for a period sufficient to ensure complete reaction. Work-up procedures involve quenching the reaction, extracting the product, and purification, commonly through chromatography or crystallization.

### Biological Activity and Signaling Pathways

Perchloroacetone is primarily known for its use as a pesticide, indicating broad biological toxicity rather than specific interactions with signaling pathways.<sup>[1]</sup> An extensive search of the scientific literature does not reveal any established role for perchloroacetone in specific mammalian or microbial signaling pathways. Its mode of action as a pesticide is likely due to its

high reactivity as an electrophile, allowing it to indiscriminately modify essential biological macromolecules like proteins and nucleic acids, leading to cellular dysfunction and death.

## Safety and Handling

Perchloroacetone is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: It is suspected of causing cancer and causes skin and serious eye irritation.[6][8] It may also cause drowsiness or dizziness and is toxic to aquatic life with long-lasting effects. [6][8]
- Handling: Use in a well-ventilated area, and avoid breathing vapor.[6][9] Wear protective gloves, clothing, and eye/face protection.[8] Do not handle until all safety precautions have been read and understood.[9]
- Storage: Store in a cool, dry, well-ventilated place away from sunlight and sources of ignition. [6] Keep containers tightly closed.[6] Do not store in aluminum or its alloys.[6]

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